

Application Notes and Protocols for Juvenile Hormone Extraction from Insect Hemolymph

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Introduction

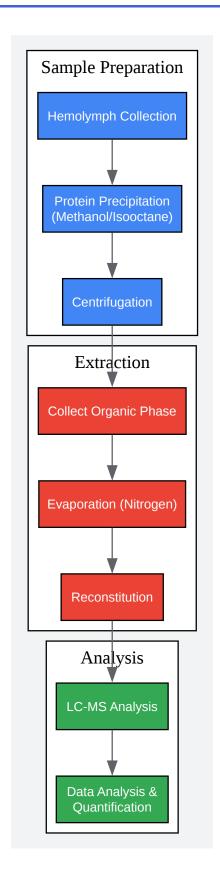
Juvenile hormones (JHs) are a group of acyclic sesquiterpenoids that play a crucial role in regulating many aspects of insect physiology, including development, reproduction, diapause, and polyphenisms.[1] The accurate quantification of JH titers in insect hemolymph is essential for studies in insect endocrinology, pest management strategies involving insect growth regulators, and the development of novel pharmaceuticals. Due to their lipophilic nature and low endogenous concentrations, the extraction and quantification of JHs from the complex matrix of hemolymph present significant challenges.[2][3]

This document provides detailed protocols for the extraction of juvenile hormones from insect hemolymph, covering methods from sample collection to final quantification. The protocols are designed to be adaptable for various insect species and research applications.

Juvenile Hormone Signaling Pathway

The biological effects of juvenile hormone are mediated through a specific signaling pathway. Understanding this pathway is critical for interpreting the physiological significance of JH titers. The pathway begins with JH binding to its intracellular receptor, Methoprene-tolerant (Met). This complex then translocates to the nucleus, where it forms a heterodimer with Steroid receptor coactivator (SRC) to regulate the transcription of target genes.[4]





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